

2-Amino-1,3-bis(carboxylethoxy)propane safety data sheet (SDS)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	2-Amino-1,3-bis(carboxylethoxy)propane
Cat. No.:	B604946

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An In-depth Technical Guide to the Safety and Handling of **2-Amino-1,3-bis(carboxylethoxy)propane** and its Hydrochloride Salt

This technical guide provides a comprehensive overview of the available safety, handling, and physicochemical properties of **2-Amino-1,3-bis(carboxylethoxy)propane** and its more commonly documented hydrochloride salt. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Chemical Identity

Identifier	2-Amino-1,3-bis(carboxylethoxy)propane	2-Amino-1,3-bis(carboxylethoxy)propane Hydrochloride
Molecular Formula	C9H17NO6	C9H18ClNO6
Molecular Weight	235.23 g/mol	271.70 g/mol [1]
CAS Number	Not consistently available	2421153-68-4 [1] [2]
Appearance	-	White to off-white solid [1]

Hazard Identification and Classification

The hydrochloride salt of **2-Amino-1,3-bis(carboxylethoxy)propane** has been classified according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). It is important to note that the toxicological properties of this compound have not been fully investigated[2].

GHS Classification:[2]

- Acute Toxicity, Oral: Category 4 (Harmful if swallowed)
- Skin Corrosion/Irritation: Category 2 (Causes skin irritation)
- Serious Eye Damage/Eye Irritation: Category 2A (Causes serious eye irritation)
- Specific Target Organ Toxicity (Single Exposure): Category 3, Respiratory tract irritation (May cause respiratory irritation)

Hazard Statements:[2]

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Signal Word: Warning[2]

Toxicological Summary

While specific LD50 and LC50 values for **2-Amino-1,3-bis(carboxylethoxy)propane** hydrochloride are not publicly available, the GHS classification provides a framework for understanding its acute toxicity profile. The classification as "Acute Toxicity, Oral, Category 4" suggests a potential for harm if ingested. The irritation classifications for skin and eyes indicate that direct contact with the substance should be avoided.

Physicochemical Properties

Detailed quantitative physicochemical data for **2-Amino-1,3-bis(carboxylethoxy)propane** and its hydrochloride salt are limited in publicly accessible literature. The following table summarizes the available information.

Property	Value
Appearance	Solid (hydrochloride salt) [1]
Melting Point	No data available
Boiling Point	No data available
Solubility	Soluble in DMSO, PEG300, Tween-80, and Corn Oil mixtures. A clear solution of ≥ 5 mg/mL has been reported in various formulations [3] .
Stability	Stable under recommended storage conditions [2] .

Handling, Storage, and Stability

Handling:

- Avoid inhalation, ingestion, and contact with skin and eyes[\[2\]](#).
- Use only in a well-ventilated area[\[2\]](#).
- Wear appropriate personal protective equipment (PPE), including protective gloves, clothing, and eye/face protection[\[2\]](#).
- Wash hands thoroughly after handling[\[2\]](#).
- Do not eat, drink, or smoke when using this product[\[2\]](#).

Storage:

- Store in a cool, dry place.

- For the hydrochloride salt, long-term storage at -20°C (for up to 1 year) or -80°C (for up to 2 years) is recommended for stock solutions[3].
- Store locked up[2].

Stability:

- The hydrochloride salt is stable under recommended storage conditions[2].
- Information regarding sensitivity to light, air, or moisture is not specified, but desiccated storage is advisable for hygroscopic compounds.

Experimental Protocols

Detailed experimental protocols for the determination of the physicochemical and toxicological properties of **2-Amino-1,3-bis(carboxylethoxy)propane** are not available in the reviewed literature. However, standardized OECD guidelines are typically followed for such assessments.

Acute Oral Toxicity (OECD Guideline 423):

This method involves a stepwise procedure with a limited number of animals. The substance is administered orally to a group of animals at a defined dose. Observations for signs of toxicity and mortality are made. Based on the outcome, the next dose is determined (either higher or lower) for the next group of animals. This process continues until the criteria for a specific toxicity class are met.

Skin Irritation (OECD Guideline 404):

This test typically involves the application of the test substance to the shaved skin of a rabbit. The site is observed for signs of erythema (redness) and edema (swelling) at specified intervals. The severity of these reactions is scored to determine the irritation potential.

Eye Irritation (OECD Guideline 405):

This guideline involves instilling the test substance into the conjunctival sac of one eye of a rabbit, with the other eye serving as a control. The eyes are examined for corneal opacity, iritis,

and conjunctival redness and chemosis (swelling) at specific time points. The severity and reversibility of the observed effects determine the irritation classification.

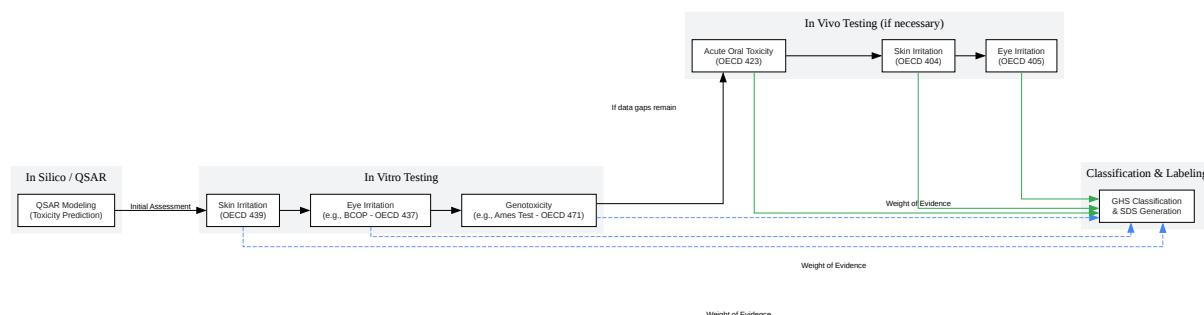
Solubility Determination Protocol:

While not a standardized toxicological protocol, the following formulation methods have been reported to achieve a clear solution of at least 5 mg/mL of the hydrochloride salt[3]:

- Protocol 1: 10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline.
- Protocol 2: 10% DMSO, 90% (20% SBE- β -CD in Saline).
- Protocol 3: 10% DMSO, 90% Corn Oil.

Logical Workflow for Hazard Assessment

The following diagram illustrates a typical workflow for assessing the hazards of a chemical substance like **2-Amino-1,3-bis(carboxylethoxy)propane**, starting from initial in silico and in vitro methods to confirmatory in vivo testing, in line with modern ethical and scientific practices.



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Caption: Hazard Assessment Workflow for a Novel Chemical Substance.

First Aid Measures

In case of exposure to **2-Amino-1,3-bis(carboxylethoxy)propane** hydrochloride, the following first aid measures are recommended[2]:

- Ingestion: If swallowed, rinse mouth with water. Do NOT induce vomiting. Call a physician.
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration.
- Skin Contact: In case of contact, immediately wash skin with soap and plenty of water.

- Eye Contact: In case of contact with eyes, rinse immediately with plenty of water for at least 15 minutes.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam[2].
- Specific Hazards: May emit toxic fumes under fire conditions[2].
- Protective Equipment: Wear self-contained breathing apparatus for firefighting if necessary[2].

Accidental Release Measures

- Personal Precautions: Wear respiratory protection. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let product enter drains.
- Methods for Cleaning Up: Pick up and arrange disposal without creating dust. Sweep up and shovel. Keep in suitable, closed containers for disposal.

This document is intended as a guide and is based on the currently available information. It is the responsibility of the user to conduct a thorough risk assessment before handling this chemical. Always refer to the most current Safety Data Sheet provided by the supplier.

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- To cite this document: BenchChem. [2-Amino-1,3-bis(carboxylethoxy)propane safety data sheet (SDS)]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b604946#2-amino-1-3-bis-carboxylethoxy-propane-safety-data-sheet-sds\]](https://www.benchchem.com/product/b604946#2-amino-1-3-bis-carboxylethoxy-propane-safety-data-sheet-sds)

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